

Practical Guide for Rediocide A Application in Immunology Research

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Compound of Interest

Compound Name:	Rediocide C
CAS No.:	677277-98-4
Cat. No.:	B1150924

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

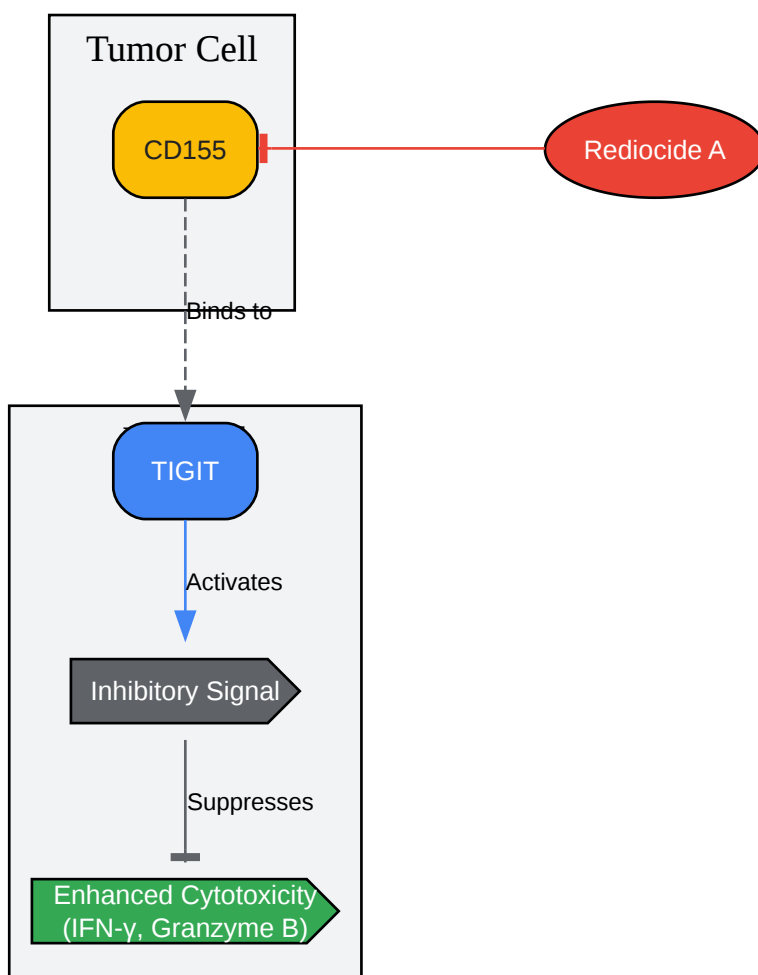
Rediocide A, a natural product, has emerged as a promising agent in cancer immunotherapy research.^{[1][2]} Its primary application lies in its ability to counteract tumor immune evasion mechanisms, specifically by enhancing the cytotoxic activity of Natural Killer (NK) cells.^{[1][2][3]} This document provides a detailed guide for the practical application of Rediocide A in immunology research, including its mechanism of action, experimental protocols, and relevant data.

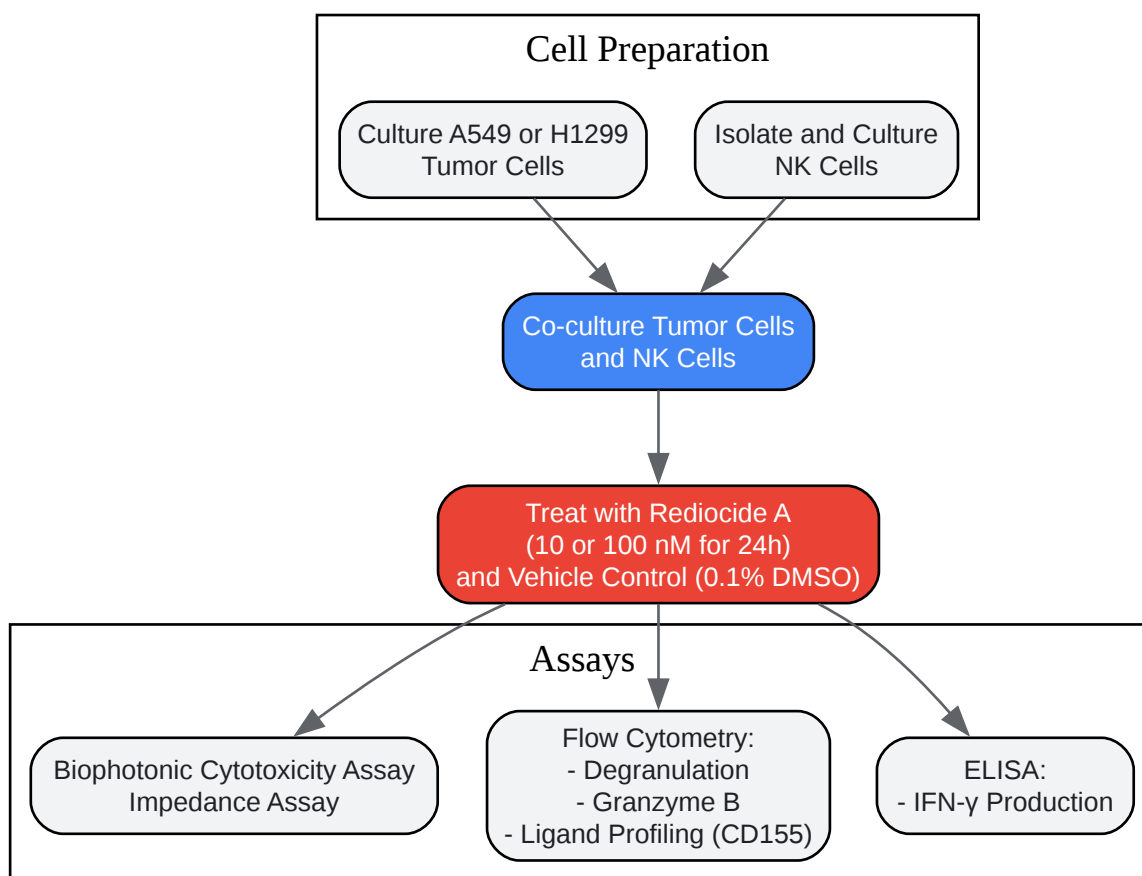
Mechanism of Action

Rediocide A functions as an immune checkpoint inhibitor by targeting the TIGIT/CD155 signaling pathway.^{[1][2]} It acts by down-regulating the expression of CD155 (Poliovirus Receptor) on the surface of tumor cells. CD155 is a ligand for the inhibitory receptor TIGIT, which is expressed on NK cells and T cells. By reducing CD155 expression, Rediocide A

prevents the engagement of TIGIT, thereby blocking the inhibitory signals that suppress NK cell-mediated cytotoxicity. This leads to an enhanced anti-tumor immune response.

Signaling Pathway





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References

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. Targeting CD155 by rediocide-A overcomes tumour immuno-resistance to natural killer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Targeting CD155 by rediocide-A overcomes tumour immuno-resistance to natural killer cells - PMC [pmc.ncbi.nlm.nih.gov]

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